Strategic Foundation: The Morpholine Methanamine Challenge

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Compound of Interest

Compound Name:	*2-Morpholinemethanamine,4-(1-methylethyl)-(9CI)*
CAS No.:	*141815-07-8*
Cat. No.:	*B119040*

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Morpholine methanamine derivatives (e.g., 4-(aminomethyl)morpholine) are ubiquitous pharmacophores in medicinal chemistry, valued for their metabolic stability and ability to modulate lipophilicity. However, their crystallization presents a distinct set of physicochemical challenges:

- High Basicity & Solubility: The secondary or tertiary amine functionality often leads to high aqueous solubility, making yield recovery difficult.
- Hygroscopicity: Hydrochloride salts of these derivatives frequently form deliquescent solids or hydrates, complicating solid-state handling.
- Oiling Out (Liquid-Liquid Phase Separation): The most critical failure mode. Upon neutralization or cooling, the salt often separates as a viscous oil rather than a crystal lattice due to a metastable gap in the phase diagram.

This guide provides a self-validating framework to navigate these challenges, moving beyond "trial and error" to engineered crystal growth.

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Physicochemical Considerations & Counter-Ion Selection

Before attempting crystallization, the thermodynamic landscape must be defined. The choice of counter-ion is the single most significant variable in preventing oiling out.

The

pKa Rule: For a stable salt species, the difference between the pKa of the base (morpholine derivative) and the acid must be sufficient.

- : High probability of stable salt formation.
- : Co-crystal formation is more likely.

Table 1: Recommended Counter-Ions for Morpholine Derivatives

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Counter-Ion Class	Acid Example	pKa (approx)	Advantage	Disadvantage
Class I (Strong)	Hydrochloric Acid	-6.0	High crystallinity, predictable stoichiometry.	High Risk: Hygroscopicity, corrosion, hydrate formation.
Class II (Dicarboxylic)	Tartaric Acid	2.98 / 4.34	Preferred: Forms robust H-bond networks; reduces hygroscopicity.	Multiple polymorphs possible (anhydrate vs hydrate).[1]
Class II (Dicarboxylic)	Malic Acid	3.40 / 5.10	Good solubility profile in alcohols; lower melting point.	May require seeding to initiate nucleation.
Class III (Sulfonic)	Methanesulfonic	-1.9	High thermal stability.	High solubility in organic solvents (yield loss).

> *Expert Insight: For morpholine methanamines, avoid HCl in early screening if the drug product requires non-hygroscopic handling. L-Tartrate and Fumarate often yield superior, non-solvated crystalline lattices due to their ability to bridge multiple amine centers.*

Master Protocols

Protocol A: High-Throughput Salt Screening (The "Drop" Method)

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Objective: Rapidly identify crystalline hits using minimal material (50 mg scale).

Workflow Visualization:

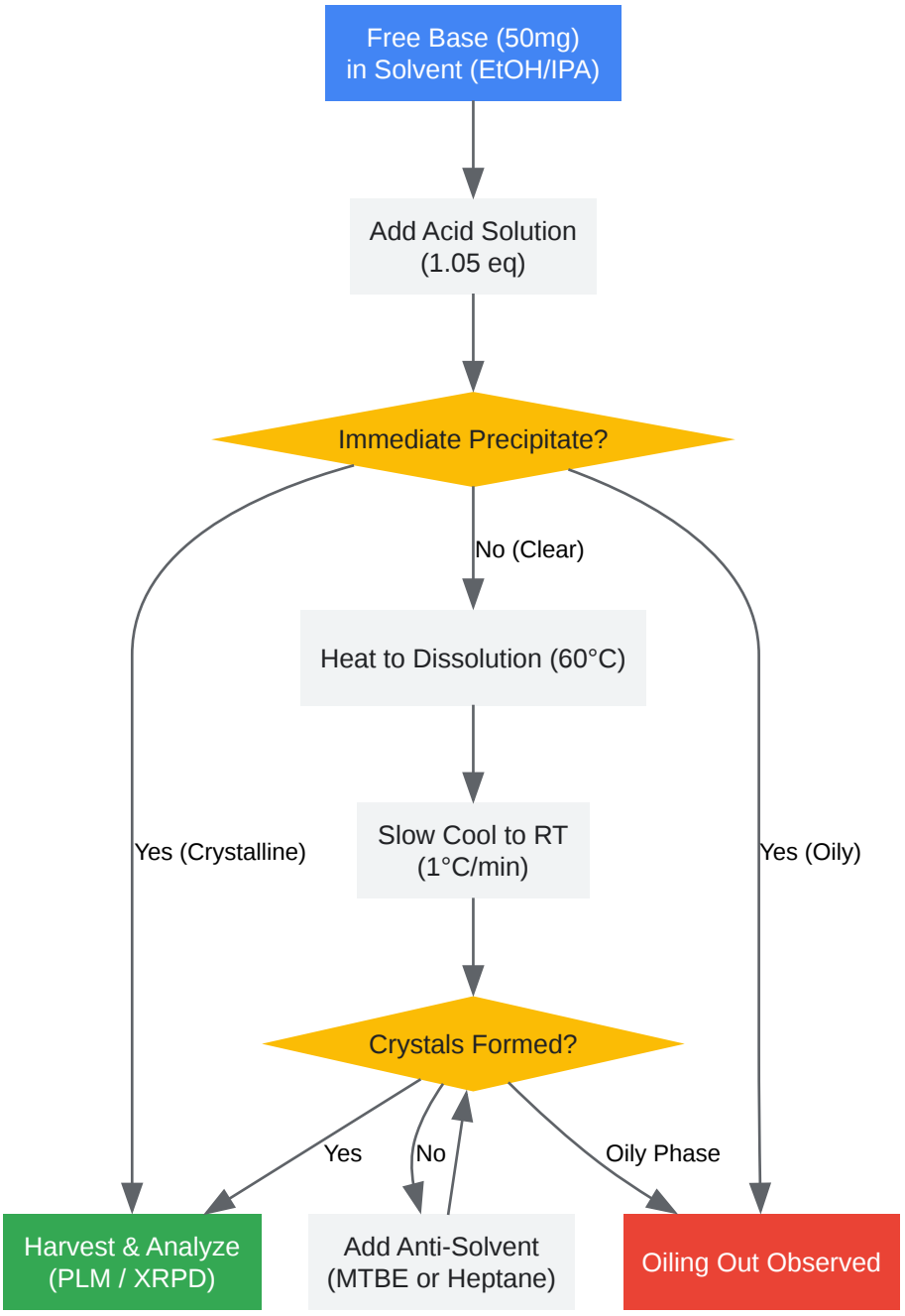

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Figure 1: Decision logic for initial salt screening. Note the early detection of oiling out.

Step-by-Step:

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- Preparation: Dissolve 0.1 mmol of free base in 200 µL of solvent (Ethanol or Isopropanol are standard starting points).
- Acid Addition: Add 1.05 equivalents of the selected acid (dissolved in the same solvent).
- Thermal Cycle: If clear, heat to 60°C, then cool to 20°C at 0.5°C/min.
- Anti-Solvent: If no crystals form, add MTBE or Ethyl Acetate dropwise until turbidity persists.
- Evaluation: Examine under Polarized Light Microscopy (PLM). Birefringence indicates crystallinity.

Protocol B: The "Oiling Out" Rescue Strategy

Objective: Crystallize a salt that persistently separates as an oil (Liquid-Liquid Phase Separation).[2]

Mechanism: Oiling out occurs when the system enters a metastable region where the amorphous oil phase is energetically favored over the crystalline phase kinetically, even if the crystal is thermodynamically more stable.

The "Seeding the Anti-Solvent" Technique: Instead of adding anti-solvent to the drug solution (which spikes local supersaturation and causes oiling), we reverse the addition order.

- Prepare Two Phases:
  - Phase A (Good Solvent): Dissolve the oiled salt/crude material in the minimum amount of Methanol or Ethanol at 40-50°C.
  - Phase B (Anti-Solvent): Prepare a vessel with 10 volumes of Ethyl Acetate or MTBE (relative to Phase A volume) at Room Temperature.
- Seeding: Add a small amount of seed crystals (0.5% w/w) to Phase B. If no seeds exist, scratch the flask wall or sonicate a small aliquot to generate them.
- Controlled Addition:
  - Slowly add Phase A into Phase B dropwise over 2-4 hours.

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  - Crucial: Maintain agitation. The high dilution ensures the solute immediately encounters a seed surface in a lower-supersaturation environment, favoring crystal growth over oil droplet formation.

- Maturation: Stir the resulting slurry for 12 hours.
- Isolation: Filter and wash with pure anti-solvent.

Protocol C: Scale-Up Crystallization (Tartrate Example)

Context: Based on patent literature for morpholine derivatives, tartrate salts often exhibit superior stability.

Reagents:

- Morpholine Methanamine Derivative (10 g)
- L-Tartaric Acid (1.0 eq)
- Solvent: Ethanol (95%) / Water (5%)

Procedure:

- Dissolution: Dissolve 10 g of free base in 80 mL Ethanol at 50°C.
- Acid Charge: Dissolve L-Tartaric acid (1.0 eq) in 20 mL Ethanol/Water (95:5).
- Reaction: Add the acid solution to the base solution over 30 minutes at 50°C.
- Nucleation: Cool to 40°C. If the solution is clear, add seeds (10 mg).
- Crystal Growth: Cool to 0°C over 4 hours (linear ramp: 10°C/hr).
- Digestion: Hold at 0°C for 2 hours to minimize amorphous content.
- Filtration: Filter under vacuum. Wash with cold Ethanol (2 x 10 mL).
- Drying: Vacuum oven at 45°C for 12 hours.

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Troubleshooting & Characterization

Diagnostic Flowchart for Oiling Out:

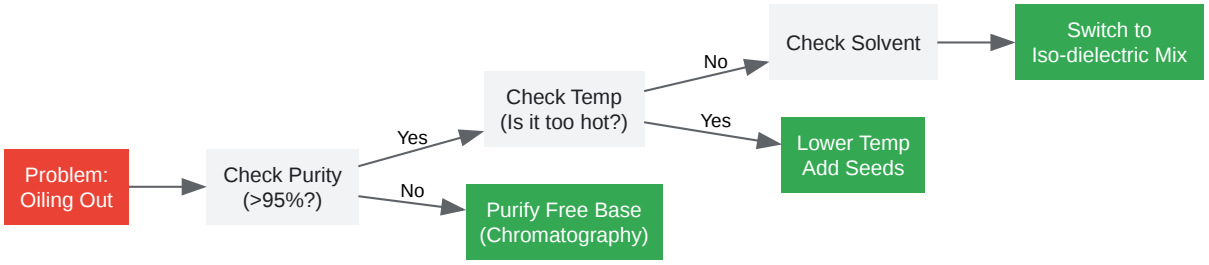

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Figure 2: Troubleshooting logic. Impurities are the most common cause of persistent oiling.

Key Characterization Steps:

- PXRD (Powder X-Ray Diffraction): The gold standard. Distinct sharp peaks indicate a crystalline salt. A "halo" indicates amorphous material or trapped oil.
- DSC (Differential Scanning Calorimetry): Look for a sharp endotherm (melting point). A broad endotherm often indicates a solvate or low purity.
- Hygroscopicity (DVS): Critical for amine salts. If mass gain >2% at 80% RH, consider changing the counter-ion (e.g., from HCl to Fumarate).

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in amine salts).

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